

Material Safety Data Sheet (MSDS) for Ethyl 2-(3-hydroxycyclobutyl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(3-hydroxycyclobutyl)acetate

Cat. No.: B1529573

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An In-Depth Technical Guide to the Safe Handling of **Ethyl 2-(3-hydroxycyclobutyl)acetate**

For Researchers, Scientists, and Drug Development Professionals

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Introduction: **Ethyl 2-(3-hydroxycyclobutyl)acetate** is emerging as a valuable building block in medicinal chemistry and drug development, notably as a linker in Proteolysis Targeting Chimeras (PROTACs).^[1] Its unique structure, featuring a cyclobutane ring, a secondary alcohol, and an ethyl ester, offers specific spatial and chemical properties. This guide provides a comprehensive overview of the material's safety profile and handling procedures, synthesized from established chemical principles and data on structurally related compounds. Given the absence of a specific, publicly available Material Safety Data Sheet (MSDS) for this compound, this document serves as an expert-driven guide to its responsible use in a research and development setting.

Section 1: Chemical Identification and Physical Properties

This section outlines the fundamental chemical and physical characteristics of **Ethyl 2-(3-hydroxycyclobutyl)acetate**, crucial for its proper handling and use in experimental design.

Identifier	Value
Chemical Name	Ethyl 2-(3-hydroxycyclobutyl)acetate
CAS Number	1408075-22-8[1][2]
Molecular Formula	C8H14O3[1][2]
Molecular Weight	158.20 g/mol [1]
Structure	A cyclobutane ring with a hydroxy group and an ethyl acetate substituent.

Predicted Physical Properties:

Property	Predicted Value/State	Rationale/Comparative Data
Appearance	Colorless liquid	Based on similar short-chain esters and alcohols.
Odor	Mild, possibly fruity	Characteristic of many ethyl esters, though likely faint.
Boiling Point	Not determined; expected to be >100°C	Higher than ethyl acetate (77°C) due to increased molecular weight and hydrogen bonding from the hydroxyl group.
Solubility	Soluble in organic solvents (e.g., ethanol, DMSO, DMF). Limited water solubility.	The ester and alkyl components suggest hydrophobicity, while the hydroxyl group provides some water solubility.
Storage	Store at 2-8°C, sealed in a dry environment.[2]	Recommended for maintaining chemical stability and preventing degradation.

Section 2: Hazard Identification and Toxicological Profile (Inferred)

A thorough toxicological profile for **Ethyl 2-(3-hydroxycyclobutyl)acetate** has not been established. The following potential hazards are inferred based on the functional groups present and data from analogous compounds like ethyl acetate and other hydroxy esters.

GHS Hazard Classification (Predicted):

- Eye Irritation: Category 2. Causes serious eye irritation.[3][4][5][6] (Based on ethyl acetate).
- Specific Target Organ Toxicity (Single Exposure): Category 3. May cause drowsiness or dizziness.[3][4][5][6] (Based on ethyl acetate).

Narrative on Potential Hazards:

The primary routes of exposure in a laboratory setting are inhalation, skin contact, and eye contact.

- Eye Contact: Direct contact with the liquid is likely to cause significant irritation, characterized by redness, tearing, and a burning sensation.[7] This is a common property of many organic esters.
- Skin Contact: While not expected to be highly irritating to the skin, prolonged or repeated exposure may lead to dryness or cracking.[5] Absorption through the skin is possible, and it is prudent to minimize contact.
- Inhalation: Inhalation of vapors or aerosols may cause respiratory tract irritation. At high concentrations, it may lead to central nervous system effects such as drowsiness, dizziness, and headache, similar to other volatile organic solvents like ethyl acetate.[6][7]
- Ingestion: Ingestion is not an anticipated route of exposure in a laboratory setting. If it occurs, it may cause gastrointestinal irritation.

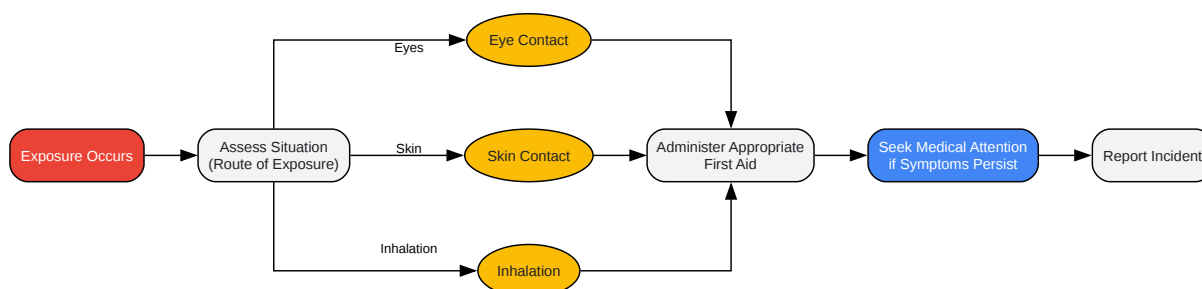
Causality of Hazards: The ester functional group can be hydrolyzed to ethanol and 3-hydroxycyclobutyl acetic acid, which can contribute to local irritation. The volatility, though likely lower than ethyl acetate, still presents a potential inhalation hazard.

Section 3: First-Aid Measures: A Self-Validating Protocol

In the event of exposure, immediate and appropriate action is critical. The following protocols are designed to be straightforward and effective.

Exposure Route	First-Aid Protocol	Key Indicators for Medical Attention
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8]	Persistence of irritation, pain, swelling, or visual disturbances.
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water.[8]	Development of irritation, redness, or rash.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen.[4][7]	Dizziness, headache, or respiratory distress persists.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[4]	If the individual is conscious and alert, give 1-2 glasses of water to drink. Seek immediate medical advice.

Workflow for Responding to an Exposure Event:



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Caption: Workflow for responding to an exposure event.

Section 4: Handling, Storage, and Engineering Controls

Proper handling and storage are paramount to ensuring the safety of laboratory personnel and maintaining the integrity of the compound.

Detailed Handling Protocols:

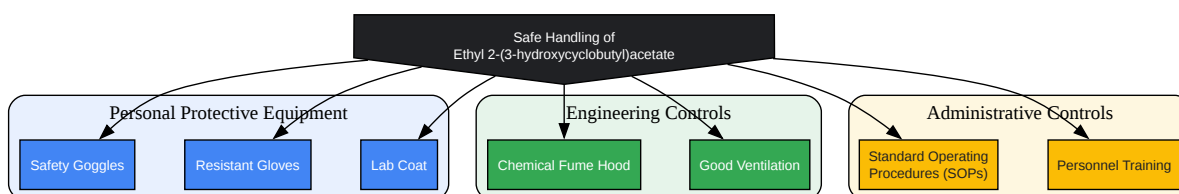
- Ventilation: Always handle **Ethyl 2-(3-hydroxycyclobutyl)acetate** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[4][7]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[7]
 - Hand Protection: Use chemically resistant gloves (e.g., nitrile).
 - Body Protection: Wear a lab coat.
- Hygiene: Wash hands thoroughly after handling.[4][7] Do not eat, drink, or smoke in the laboratory.

- Static Discharge: While not as volatile as ethyl acetate, it is good practice to take precautionary measures against static discharge, especially when handling larger quantities. [4]

Storage Recommendations:

- Temperature: Store in a refrigerator at 2-8°C.[2]
- Container: Keep the container tightly sealed to prevent the ingress of moisture and air.[4][7]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.

Logical Relationship of Safety Measures:



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Caption: Hierarchy of controls for safe handling.

Section 5: Accidental Release and Disposal Considerations

A clear and concise plan for managing spills and disposing of waste is essential for laboratory safety and environmental responsibility.

Accidental Release Protocol:

- Evacuate: Evacuate non-essential personnel from the immediate area.

- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, absorb the material with an inert absorbent such as sand, vermiculite, or diatomaceous earth.[\[9\]](#)
- Collect: Carefully collect the absorbed material into a sealable container for disposal.
- Clean: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- PPE: All personnel involved in the cleanup should wear appropriate PPE as outlined in Section 4.

Waste Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.[\[7\]](#) This material should be treated as chemical waste.
- Do not dispose of it down the drain.[\[9\]](#)

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